

Proper Disposal Procedures for Sheng Gelieting: A Safety and Operations Guide

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Compound of Interest

Compound Name: *Sheng Gelieting*

Cat. No.: *B12399904*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Sheng Gelieting** (CAS No. 1152810-23-5), a laboratory chemical. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Disclaimer: Safety Data Sheets (SDS) from different suppliers present conflicting hazard classifications for **Sheng Gelieting**. One source indicates it is harmful if swallowed and very toxic to aquatic life with long-lasting effects, while another classifies it as a non-hazardous substance.^{[1][2]} Given this discrepancy, it is imperative to handle **Sheng Gelieting** with caution and assume it is hazardous. Always consult your institution's specific safety guidelines and local regulations.

Hazard Identification and Classification

Property	Information	Source
Chemical Name	Sheng Gelieting	[1][2]
CAS Number	1152810-23-5	[1][2]
Molecular Formula	C17H16F6N4O	[1]
Molecular Weight	406.33	[1]
GHS Classification	Source 1: Acute toxicity, Oral (Category 4); Acute aquatic toxicity (Category 1); Chronic aquatic toxicity (Category 1)	[1]
Source 2: Not a hazardous substance or mixture	[2]	
Hazard Statements	Source 1: H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
Source 2: None	[2]	

Personal Protective Equipment (PPE)

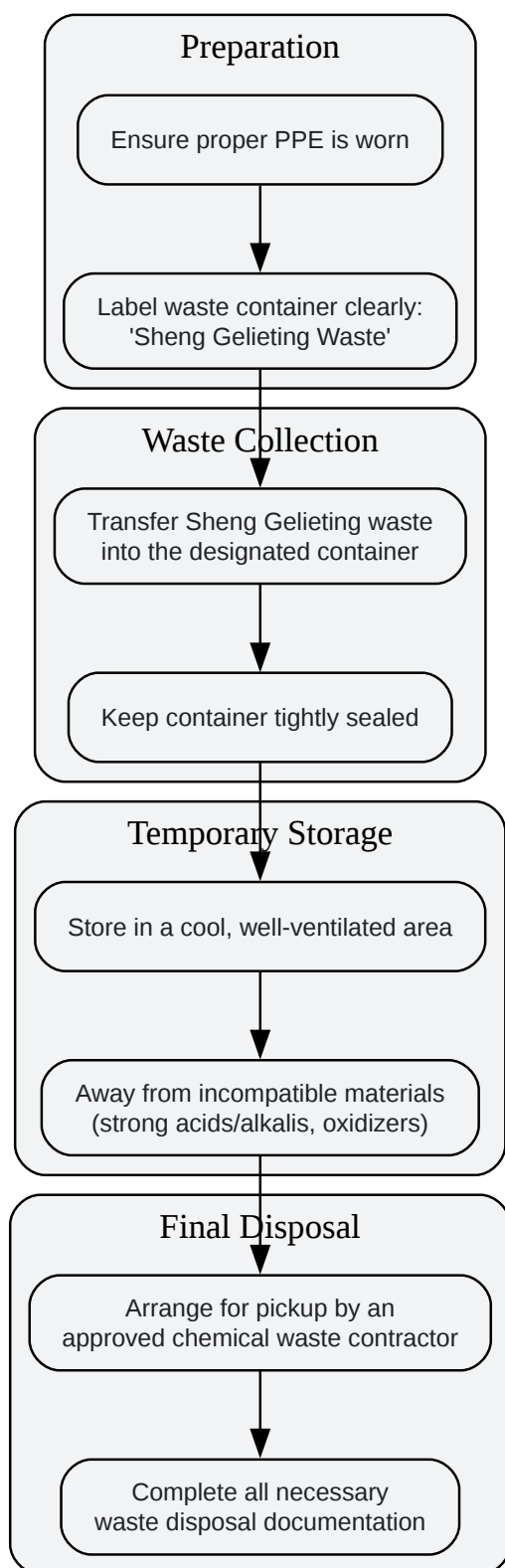
Prior to handling or disposing of **Sheng Gelieting**, all personnel must be equipped with the appropriate PPE.

Equipment	Specification	Source
Eye Protection	Safety goggles with side-shields.	[1]
Hand Protection	Protective gloves.	[1]
Skin and Body	Impervious clothing, such as a lab coat.	[1]
Respiratory	A suitable respirator should be used if ventilation is inadequate or if dust/aerosols are generated.	[1]

Step-by-Step Disposal Procedure

The primary disposal method for **Sheng Gelieting** is through an approved waste disposal plant.[\[1\]](#) Do not dispose of this chemical into the environment, drains, or water courses.[\[1\]](#)

Workflow for **Sheng Gelieting** Disposal



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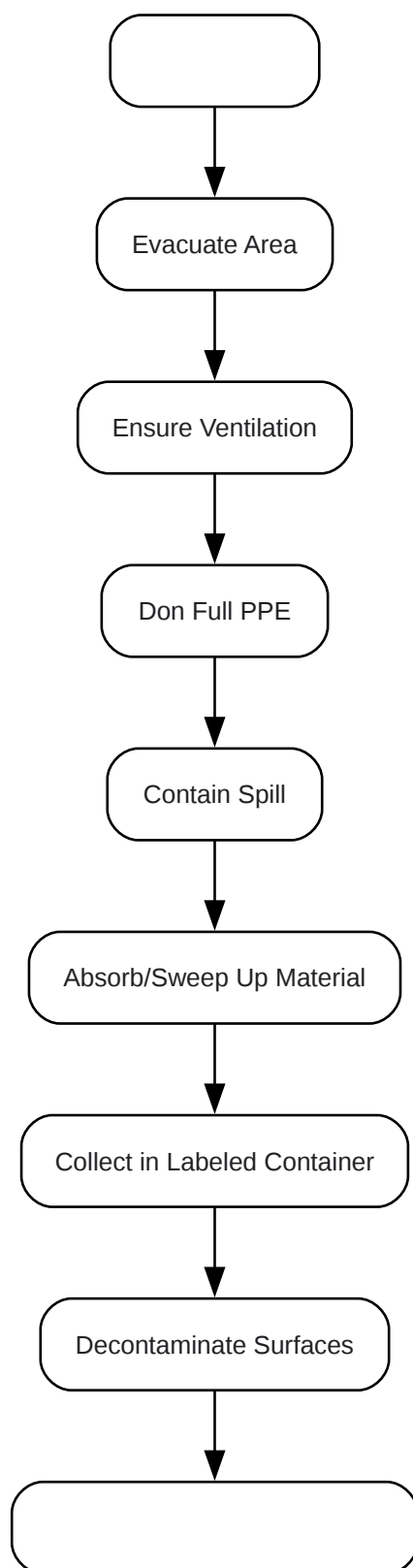
Caption: Workflow for the safe disposal of **Sheng Gelieting** waste.

Accidental Release and Spill Cleanup Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Step	Action	Source
1. Evacuation	Evacuate personnel to a safe area.	[1]
2. Ventilation	Ensure adequate ventilation in the spill area.	[1]
3. PPE	Don full personal protective equipment before entering the spill area.	[1]
4. Containment	Prevent further leakage or spillage. Keep the product away from drains and water courses.	[1]
5. Absorption	For liquid spills, absorb with a finely-powdered, liquid-binding material such as diatomite or universal binders. For solid spills, carefully sweep or vacuum the material. Avoid generating dust.	[1][3]
6. Collection	Collect the spilled material and absorbent into a suitable, labeled container for disposal.	[1]
7. Decontamination	Decontaminate surfaces and equipment by scrubbing with alcohol.	[1]
8. Disposal	Dispose of contaminated material according to the approved waste disposal procedures outlined above.	[1]

Logical Flow for Spill Response



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References

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